

A Researcher's Guide to Endothelin-1 ELISA Kits: A Comparative Analysis

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Compound of Interest

Compound Name: *Endothelin 1*

Cat. No.: *B612365*

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For researchers, scientists, and drug development professionals, the accurate quantification of Endothelin-1 (ET-1), a potent vasoconstrictor implicated in various cardiovascular diseases, is paramount. The selection of a reliable ELISA kit is a critical first step in ensuring the validity of experimental results. This guide provides an objective comparison of commercially available Endothelin-1 ELISA kits, presenting performance data, experimental protocols, and key biological pathways to aid in your selection process.

Performance Characteristics of Endothelin-1 ELISA Kits

The following tables summarize the quantitative performance data of ET-1 ELISA kits from several leading manufacturers. This data has been compiled from the manufacturers' product literature and provides a basis for comparing key performance metrics.

Table 1: General Performance Characteristics

Manufacturer	Catalog Number	Assay Type	Sample Types	Assay Time
Abcam	ab133030	Sandwich	Serum, Plasma, Cell culture supernatant	2 hours
R&D Systems	DET100	Sandwich	Cell Culture Supernates, Serum, EDTA Plasma, Heparin Plasma, Urine	4.5 hours
Arbor Assays	K045-H1	Sandwich	Serum, Plasma, Tissue Culture Media	2.5 hours[1]
ABclonal	RK00000	Sandwich	Human serum, plasma, cell culture supernatant, and other biological fluids	4 hours (approx.)
Cusabio	CSB-E04512h	Sandwich	Human serum, cell culture supernates, urine, and saliva	Not specified
Cayman Chemical	583151	Sandwich	Serum, Plasma, Urine, Cell culture media	18 hours incubation[2]

Table 2: Analytical Performance

Manufacturer	Catalog Number	Sensitivity (pg/mL)	Assay Range (pg/mL)
Abcam	ab133030	≤ 0.41 [3]	0.78 - 100 [3]
R&D Systems	DET100	0.207	0.4 - 25
Arbor Assays	K045-H1	0.579 [1]	Not specified
ABclonal	RK00000	< 3.51	Not specified
Cusabio	CSB-E04512h	0.78 [4]	3.12 - 200 [4]
Cayman Chemical	583151	7.8 [2]	7.8 - 250 [2]

Table 3: Precision Data

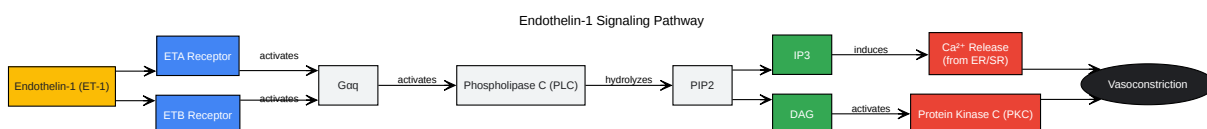
Manufacturer	Catalog Number	Intra-Assay Precision (CV%)	Inter-Assay Precision (CV%)
ABclonal	RK00000	$< 10\%$	$< 12\%$
Cusabio	CSB-E04512h	$< 8\%$ [4]	$< 10\%$ [4]
R&D Systems (QuantiGlo)	QET00B	2.6 - 3.4% [5]	4.5 - 9.1% [5]
Antibodies.com	A3318	$< 10\%$ [6]	$< 12\%$ [6]

Table 4: Recovery and Linearity Data

Manufacturer	Catalog Number	Sample Types	Average Recovery (%)	Linearity Range (%)
Cusabio	CSB-E04512h	Serum	92[4]	82-105[4]
R&D Systems (QuantiGlo)	QET00B	Cell Culture Media, EDTA Plasma, Serum, Urine	94 - 101[5]	Not specified
Antibodies.com	A3318	Serum, EDTA Plasma, Heparin Plasma	84 - 91[6]	74 - 108[6]

Endothelin-1 Signaling Pathway

Endothelin-1 exerts its effects by binding to two distinct G protein-coupled receptors: Endothelin Receptor A (ETA) and Endothelin Receptor B (ETB). The activation of these receptors triggers a cascade of intracellular signaling events that ultimately lead to various physiological responses, most notably vasoconstriction.



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Caption: Simplified Endothelin-1 signaling pathway leading to vasoconstriction.

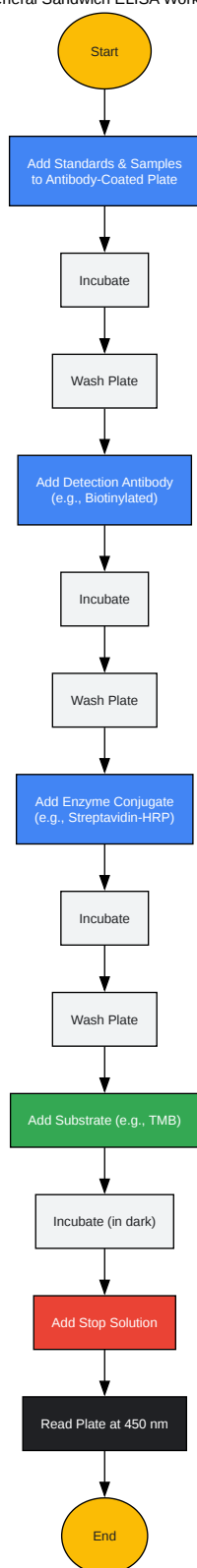
Experimental Protocols

Detailed and accurate experimental protocols are crucial for obtaining reliable and reproducible results. Below are representative protocols for a standard sandwich ELISA, based on common procedures outlined by various manufacturers.

General Sandwich ELISA Workflow

The majority of the compared ET-1 ELISA kits employ a sandwich ELISA format. The general workflow for this type of assay is illustrated below.

General Sandwich ELISA Workflow

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